

Technical Monograph: 1-(2-Bromoethyl)cyclopropan-1-amine Hydrobromide

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Compound of Interest

Compound Name: 1-(2-bromoethyl)cyclopropan-1-aminehydrobromide

CAS No.: 2839144-63-5

Cat. No.: B6607751

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Executive Summary

1-(2-Bromoethyl)cyclopropan-1-amine hydrobromide (CAS 2839144-63-5) is a high-value synthetic intermediate designed for the construction of spiro-fused nitrogen heterocycles. Its structure features a cyclopropane ring geminally substituted with a primary amine and a 2-bromoethyl chain. This unique "gem-disubstituted" architecture makes it an immediate precursor to 2-azaspiro[3.2]hexane systems via intramolecular nucleophilic substitution.

In modern medicinal chemistry, this compound serves as a critical scaffold for introducing metabolic stability and conformational rigidity into drug candidates, particularly in the development of fragment-based leads and peptidomimetics.

Chemical Identity & Properties

Property	Specification
CAS Number	2839144-63-5
IUPAC Name	1-(2-Bromoethyl)cyclopropan-1-amine hydrobromide
Synonyms	1-(2-Bromoethyl)-1-aminocyclopropane HBr; 1-Amino-1-(2-bromoethyl)cyclopropane hydrobromide
Molecular Formula	C ₅ H ₁₀ BrN ^[1] · HBr (Salt); C ₅ H ₁₁ Br ₂ N (Total)
Molecular Weight	244.96 g/mol (Salt); ~164.05 g/mol (Free Base)
SMILES	NC1(CCB _r)CC1.[H]Br
Appearance	White to off-white crystalline solid
Solubility	Soluble in water, methanol, DMSO; sparingly soluble in non-polar solvents.
Storage	Hygroscopic. Store at 2–8°C under inert atmosphere (Ar/N ₂).

Synthetic Methodology

The synthesis of 1-(2-bromoethyl)cyclopropan-1-amine is challenging due to the potential for premature cyclization and the sensitivity of the cyclopropane ring. A robust route typically involves the Curtius rearrangement of a substituted cyclopropanecarboxylic acid, followed by functional group manipulation.

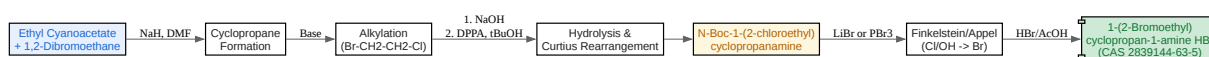
Proposed Synthetic Route (Curtius Strategy)

This pathway avoids the direct handling of the unstable free base amine until the final salt formation step.

- Alkylation: Dialkylation of ethyl cyanoacetate or diethyl malonate with 1,2-dibromoethane to form the cyclopropane core, followed by alkylation with 1-bromo-2-chloroethane (or a protected ethanol equivalent).

- Hydrolysis: Saponification of the ester to the corresponding carboxylic acid.
- Curtius Rearrangement: Treatment with diphenylphosphoryl azide (DPPA) and tert-butanol to yield the Boc-protected amine.
- Halogen Exchange/Activation: If a hydroxyethyl group was used, it is converted to the bromide using $\text{CBr}_4/\text{PPh}_3$ (Appel reaction).
- Deprotection: Acidic cleavage of the Boc group using HBr in acetic acid or dioxane yields the target hydrobromide salt.

Reaction Workflow Diagram



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Figure 1: Proposed synthetic pathway via Curtius rearrangement to access the target hydrobromide salt.

Reactivity & Applications in Drug Discovery[2][3] Cyclization to 2-Azaspiro[3.2]hexane

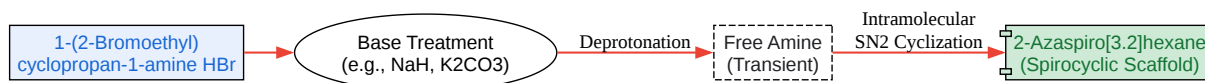
The primary utility of this compound is its ability to undergo intramolecular nucleophilic substitution to form the 2-azaspiro[3.2]hexane scaffold. This spirocyclic system is a "gem-disubstituted" surrogate for the piperidine or pyrrolidine rings often found in bioactive molecules.

- Mechanism: Upon neutralization of the HBr salt with a base (e.g., NaH, K_2CO_3), the free amine acts as a nucleophile, attacking the terminal carbon of the bromoethyl chain.
- Ring Strain: The formation of the azetidine ring (4-membered) spiro-fused to the cyclopropane (3-membered) creates a highly strained, rigid bicyclic system.

Pharmacological Significance[2][4]

- **Conformational Restriction:** The spiro-fusion locks the nitrogen lone pair vector, reducing the entropic penalty of binding to a protein target.
- **Metabolic Stability:** The absence of benzylic/allylic protons and the steric bulk of the spiro-cycle reduce susceptibility to oxidative metabolism by Cytochrome P450 enzymes.
- **Vector Positioning:** This scaffold allows for precise exit vectors of substituents, distinct from standard piperidine or pyrrolidine analogs.

Cyclization Workflow



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Figure 2: Mechanistic pathway for the conversion of the linear precursor to the spirocyclic azetidine.

Handling & Safety Protocols

Signal Word:WARNING

Hazard Class	Statement
Acute Toxicity	H302: Harmful if swallowed.
Skin Corrosion/Irritation	H315: Causes skin irritation.
Serious Eye Damage	H319: Causes serious eye irritation.
STOT-SE	H335: May cause respiratory irritation.

Experimental Handling:

- **Hygroscopic Nature:** The HBr salt is hygroscopic. Weigh and handle rapidly or within a glovebox/nitrogen-flushed desiccator to prevent water absorption, which can lead to hydrolysis or stickiness.
- **Spontaneous Cyclization:** Do not store the free base. If the salt is neutralized, use the free amine immediately in the subsequent reaction. The free base will auto-cyclize to the azetidine, which may polymerize or degrade if not controlled.
- **Neutralization:** When using in a reaction, add the base (e.g., TEA, DIPEA) in situ rather than pre-neutralizing and isolating the amine.

References

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Sources

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